

Reference Standards for (2-Chloro-3-methylquinolin-4-yl)methanol Purity

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Compound of Interest

Compound Name: (2-Chloro-3-methylquinolin-4-yl)methanol

Cat. No.: B8558730

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Executive Summary: The Standardization Challenge

For niche intermediates like **(2-Chloro-3-methylquinolin-4-yl)methanol**, pharmacopeial Certified Reference Materials (CRMs) (e.g., USP, EP) are rarely available.^{[1][2]} Researchers often face a binary choice: rely on Commercial Research Grade materials with variable quality or invest in In-House Qualification to create a Primary Reference Standard.^{[1][2]}

This guide compares these approaches, demonstrating that Quantitative NMR (qNMR) combined with orthogonal HPLC validation is the only self-validating workflow sufficient for regulatory-grade drug development.^{[1][2]}

Comparative Analysis: Standard Grades & Methodologies

The following table contrasts the three primary sources of reference material for this compound.

Feature	Option A: Commercial Research Grade	Option B: Custom Synthesis (CRO)	Option C: In-House Primary Standard (Recommended)
Source	Catalog Chemical Vendors	Contract Research Org (CRO)	Synthesized/Purified In-House
Traceability	Low (Often "Area %" only)	Medium (CoA provided)	High (Traceable to NIST/SI)
Purity Method	HPLC-UV (254 nm)	HPLC + 1H-NMR	qNMR + HPLC + ROI + KF
Risk	High (Unknown salts/solvents)	Moderate (Batch dependence)	Low (Full characterization)
Cost	Low (\$)	High (\$)	Moderate (- Labor intensive)
Suitability	Early Discovery / Screening	Process Development	GLP Tox / Clinical Release

Critical Technical Insight

Why "Area %" is Insufficient: Commercial vendors often report purity as HPLC Area % at 254 nm. For **(2-Chloro-3-methylquinolin-4-yl)methanol**, this is deceptive because:

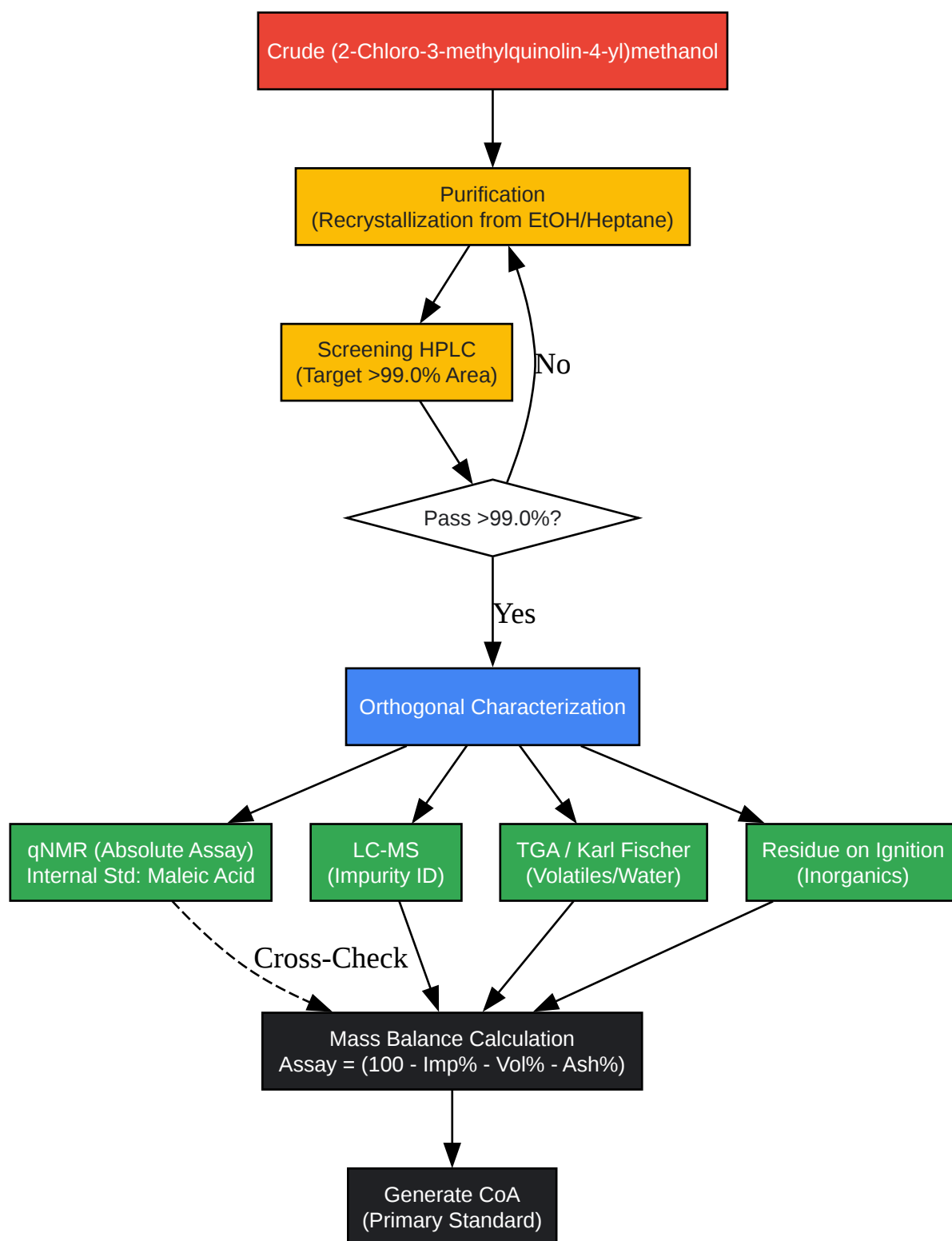
- Response Factors: Precursors like 2-chloro-3-methylquinoline-4-carboxylic acid may have significantly different extinction coefficients.[\[1\]](#)[\[2\]](#)
- Invisible Impurities: Inorganic salts (from POCl₃ chlorination) and residual solvents (THF/DCM from reduction steps) are invisible to UV detection but depress the Assay (w/w%) value.

Technical Deep Dive: The Self-Validating Qualification Workflow

To establish a trustworthy standard, you must move beyond relative purity (HPLC) to absolute purity (Mass Balance or qNMR).

Workflow Diagram

The following logic flow illustrates the "Self-Validating" protocol required to qualify a batch of **(2-Chloro-3-methylquinolin-4-yl)methanol** as a Primary Reference Standard.



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Caption: Logical workflow for converting crude intermediate into a qualified Primary Reference Standard using orthogonal analytical techniques.

Experimental Protocols

A. High-Performance Liquid Chromatography (HPLC) Method

This method separates the target alcohol from common synthetic impurities (e.g., the carboxylic acid precursor or des-chloro analogs).^[1]^[2]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 3.5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (aromatic ring) and 220 nm (amide/general).
- Temperature: 30°C.
- System Suitability: Tailing factor < 1.5; Resolution > 2.0 between main peak and nearest impurity.

B. Quantitative NMR (qNMR) Protocol (The Gold Standard)

qNMR provides a direct measurement of the active moiety mass fraction, independent of reference standards for the analyte itself.

- Internal Standard (IS): Use Maleic Acid (TraceCERT® or NIST traceable). It has high purity, non-hygroscopic nature, and distinct singlet signals (~6.3 ppm) that do not overlap with the quinoline aromatic protons (7.5–8.5 ppm).^[1]
- Solvent: DMSO-d₆ (provides excellent solubility for quinolines).^[1]
- Procedure:

- Weigh ~10 mg of **(2-Chloro-3-methylquinolin-4-yl)methanol** (precision ± 0.01 mg).
- Weigh ~10 mg of Maleic Acid IS (precision ± 0.01 mg).
- Dissolve both in 0.7 mL DMSO-d6.
- Acquire ^1H -NMR with D1 (relaxation delay) ≥ 30 seconds ($5 \times T_1$) to ensure full relaxation.
- Calculation:

[1][2]

- Where

= Integral,

= Number of protons,

= Molar mass,

= Weight,

= Purity.

C. Potential Impurity Profile

When validating the standard, specifically look for these synthesis by-products:

- 2-Chloro-3-methylquinoline-4-carboxylic acid: Unreacted starting material (Acidic, elutes earlier on RP-HPLC).[1][2]
- 3-Methylquinoline-4-methanol: Des-chloro impurity (Result of over-hydrogenation if catalytic reduction was used).[1][2]
- (2-Hydroxy-3-methylquinolin-4-yl)methanol: Hydrolysis product (Cl replaced by OH under acidic/basic workup).[1][2]

References

- Compound Identification

- Patent Context: US Patent 20150353499A1. "Antiproliferative benzo[b]azepin-2-ones." [1] [2] Example 47n identifies **(2-Chloro-3-methylquinolin-4-yl)methanol** (CAS 893566-47-7) as a key intermediate. [1] [2]
- [1] [2]
- Analytical Guidelines
 - ICH Q2(R1): Validation of Analytical Procedures: Text and Methodology.
 - [1] [2]
- qNMR Methodology
 - Pauli, G. F., et al. "Importance of Purity Evaluation and the Potential of Quantitative ¹H NMR as a Purity Assay." Journal of Medicinal Chemistry, 2014.
 - [1] [2]

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Sources

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